

A Technical Guide to 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

CAS No.: 1021871-57-7

Cat. No.: B1341873

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Executive Summary: This document provides a comprehensive technical overview of **2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride**, a specialized chemical compound of significant interest to researchers and professionals in pharmaceutical development and neuropharmacology. As a substituted phenethylamine, its unique structure, featuring both a phenyl and a dichlorophenyl group, makes it a valuable synthetic intermediate for developing novel therapeutic agents, particularly those targeting neurological and psychiatric disorders.^[1] This guide details the compound's physicochemical properties, presents a plausible synthetic pathway, outlines analytical methodologies for its characterization, discusses its pharmacological context, and provides essential safety and handling protocols. The content is structured to deliver not only procedural steps but also the underlying scientific rationale, ensuring a deep and actionable understanding for the target audience.

Chemical Identity and Physicochemical Properties

2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride belongs to the phenethylamine class of compounds. Phenethylamines are a well-established class of organic compounds known for their psychoactive and stimulant effects, forming the structural backbone for many

endogenous neurotransmitters and synthetic drugs.[2][3] The core phenethylamine structure consists of a phenyl ring attached to an ethylamine group.[3] In this specific derivative, substitutions on the ethyl group and the phenyl ring significantly modify its properties. The presence of a second phenyl group and a 3,4-dichlorinated phenyl ring creates a chiral center and alters the molecule's lipophilicity and electronic profile, which in turn influences its biological activity and potential as a scaffold for drug design.

The hydrochloride salt form enhances the compound's stability and increases its solubility in aqueous media, which is often advantageous for experimental and formulation purposes.[4]

Physicochemical Data Summary

Property	Value	Source
IUPAC Name	2-(3,4-dichlorophenyl)-2-phenylethan-1-amine hydrochloride	N/A
CAS Number	1021871-57-7	[1]
Molecular Formula	C ₁₄ H ₁₃ Cl ₂ N·HCl	[1][5]
Molecular Weight	302.63 g/mol	[1]
Appearance	White to yellow solid	[1]
Storage Conditions	Store at 0 - 8 °C	[1]

Chemical Structure

The structure features a core ethylamine chain with two distinct aromatic substituents at the C2 position, leading to chirality.

Caption: 2D structure of **2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride**.

Synthesis and Purification

While specific synthesis routes for this exact molecule are not widely published in standard literature, a plausible and efficient pathway can be designed based on established organic chemistry principles. The following multi-step synthesis is proposed, starting from commercially

available precursors. The causality behind this route lies in its reliance on robust and high-yielding reactions commonly used in pharmaceutical chemistry.

Proposed Synthetic Workflow

Caption: Proposed workflow for the synthesis of the target compound.

Experimental Protocol: A Step-by-Step Guide

Step 1: Friedel-Crafts Acylation to form (3,4-Dichlorophenyl)(phenyl)methanone

- To a stirred, cooled (0°C) suspension of anhydrous aluminum chloride in dry benzene, add 3,4-dichlorobenzoyl chloride dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 4-6 hours until the reaction is complete (monitored by TLC).
- Pour the reaction mixture carefully onto crushed ice and concentrated HCl.
- Extract the aqueous layer with dichloromethane. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the ketone intermediate.

Causality: This classic electrophilic aromatic substitution is a highly reliable method for forming the carbon-carbon bond between the two aromatic rings, creating the core diaryl-methanone structure.

Step 2: Reductive Amination to form the Amine Free Base

- Dissolve the ketone intermediate from Step 1 in formic acid.
- Add ammonium formate and heat the mixture to reflux (approx. 160-180°C) for 8-12 hours. This step forms the N-formyl intermediate.
- Cool the mixture and add concentrated HCl. Reflux for another 4-6 hours to hydrolyze the formamide.

- Cool to room temperature and neutralize with a 20% sodium hydroxide solution until the pH is strongly basic (pH 11-12).[6]
- Extract the product with chloroform or ethyl acetate.[6] Combine the organic layers, dry over anhydrous MgSO_4 , and concentrate to yield the crude free base amine.

Causality: The Leuckart-Wallach reaction (or a variation using formic acid/ammonium formate) is an effective method for converting ketones to amines. The subsequent acid hydrolysis is a standard procedure to deprotect the amine.

Step 3: Formation of the Hydrochloride Salt

- Dissolve the crude free base amine in a minimal amount of a suitable solvent like diisopropyl ether.
- Slowly add a solution of hydrogen chloride (saturated in diisopropyl ether or a similar solvent) with stirring.[7]
- A precipitate of **2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride** will form.
- Stir the suspension at room temperature for several hours to ensure complete precipitation.[7]
- Collect the solid product by filtration, wash with cold diisopropyl ether, and dry in vacuo to yield the final product.

Causality: Converting the amine to its hydrochloride salt serves two key purposes: it typically produces a stable, crystalline solid that is easier to handle and purify than the free base oil, and it enhances water solubility.

Mechanism of Action and Pharmacological Context

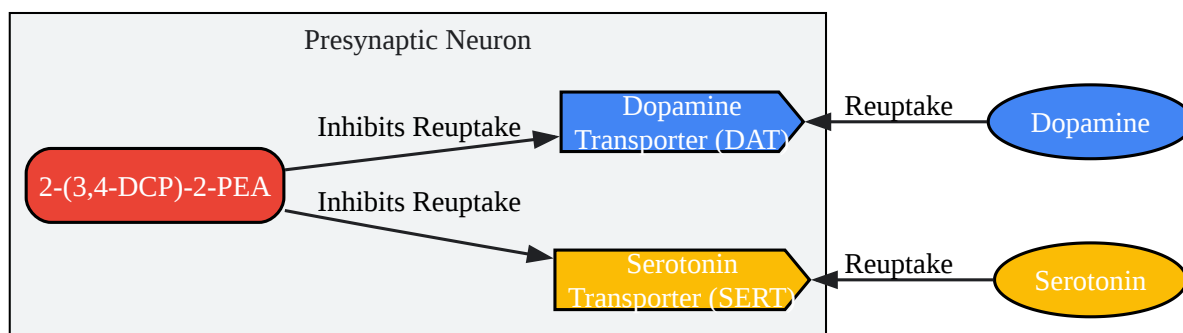
This compound is a structural analog of phenethylamine, a trace amine that functions as a central nervous system (CNS) stimulant.[3][8] Phenethylamines and their derivatives often exert their effects by modulating monoamine neurotransmission, particularly by interacting with transporters for dopamine (DAT), norepinephrine (NET), and serotonin (SERT).[2]

The specific substitutions on this molecule are predicted to significantly influence its pharmacological profile:

- **Di-Aryl Structure:** The presence of two bulky phenyl groups at the C2 position likely sterically hinders metabolism by monoamine oxidase (MAO), potentially increasing its bioavailability and duration of action compared to simpler phenethylamines.
- **3,4-Dichloro Substitution:** The chlorine atoms are electron-withdrawing and increase the lipophilicity of the molecule. This can affect its ability to cross the blood-brain barrier and alter its binding affinity and selectivity for various neurotransmitter transporters and receptors.

This compound is utilized as a key intermediate for building more complex molecules intended to have high affinity and selectivity for specific neurological targets, making it a valuable tool in drug discovery for conditions like depression, anxiety, or other CNS disorders.^[1]

Conceptual Target Interaction Pathway



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Caption: Potential mechanism of action via neurotransmitter transporter inhibition.

Analytical Methodologies

To ensure the purity and identity of synthesized **2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride**, a robust analytical method is essential. High-Performance Liquid Chromatography (HPLC) is a standard and reliable technique for this purpose.

RP-HPLC Analytical Workflow

Caption: Workflow for purity analysis by Reverse-Phase HPLC.

Protocol: Purity Analysis by RP-HPLC

This protocol is adapted from general methods for analyzing aromatic amines and provides a solid starting point for method development.^[9]

- Instrumentation: HPLC system with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: An isocratic or gradient mixture of Acetonitrile and Water (with 0.1% Trifluoroacetic Acid, TFA). A typical starting point could be 60:40 Acetonitrile:Water (v/v).
 - Causality: The C18 stationary phase retains the nonpolar analyte. Acetonitrile serves as the organic modifier to elute the compound. TFA is added to improve peak shape by protonating free silanol groups on the column and ensuring the amine is in its protonated state.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 220 nm.
 - Causality: The aromatic rings in the molecule exhibit strong absorbance in the UV range, making UV-Vis a sensitive detection method.
- Sample Preparation: Accurately weigh and dissolve the compound in the mobile phase to a concentration of approximately 0.5 mg/mL.
- Analysis: Inject 10 µL of the sample solution. The purity is determined by calculating the percentage area of the main peak relative to the total area of all peaks in the chromatogram.

Safety, Handling, and Storage

While specific toxicity data for **2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride** is not readily available, its structure as a substituted phenethylamine hydrochloride warrants

careful handling. The safety profile can be extrapolated from similar compounds like 2-Phenylethylamine hydrochloride.[\[10\]](#)

GHS Hazard Classification (Anticipated)

Hazard Class	Category	GHS Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[10]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[10]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	[10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[10]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator.
- General Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[11\]](#) Avoid all personal contact, including inhalation.[\[12\]](#)

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[11\]](#) Recommended storage is at 0 - 8 °C.[\[1\]](#)

- Spills: For minor spills, sweep up the solid material carefully, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[12\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

Applications in Research and Development

2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride is not an end-product therapeutic but rather a crucial starting material and research tool.

- Pharmaceutical Development: Its primary role is as a building block in the synthesis of novel drug candidates. The unique diaryl-ethylamine scaffold can be further modified to optimize potency, selectivity, and pharmacokinetic properties for targets in the CNS.[\[1\]](#)[\[13\]](#)
- Neuropharmacology Studies: The compound can be used as a tool compound to probe the structure-activity relationships (SAR) of ligands for neurotransmitter transporters and receptors.[\[1\]](#)
- Analytical Chemistry: It serves as a reference standard for the development and validation of analytical methods designed to detect and quantify related compounds in various matrices.[\[1\]](#)
- Biochemical Research: It can be utilized in studies investigating enzyme interactions, particularly those involved in neurotransmitter metabolism and signaling pathways.[\[1\]](#)

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